

Personal protective equipment for handling S-(2-Chloro-2-oxoethyl) ethanethioate

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Compound of Interest

Compound Name: *S-(2-Chloro-2-oxoethyl) ethanethioate*

Cat. No.: B084253

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Essential Safety and Handling Guide for S-(2-Chloro-2-oxoethyl) ethanethioate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **S-(2-Chloro-2-oxoethyl) ethanethioate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

Property	Value
IUPAC Name	S-(2-chloro-2-oxoethyl) ethanethioate[1]
CAS Number	10553-78-3[1]
Molecular Formula	C4H5ClO2S[1][2][3]
Molecular Weight	152.60 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

S-(2-Chloro-2-oxoethyl) ethanethioate is a hazardous chemical that is toxic if swallowed, inhaled, or in contact with skin. It causes severe skin burns and eye damage and may cause damage to organs through prolonged or repeated exposure. This substance also reacts violently with water, liberating toxic gas.[4]

Quantitative Data Summary:

Parameter	Value	Source
Purity	>95%	[4]
Boiling Point	98-101 °C (at 16-18 Torr)	[5]
Density	1.336 g/cm ³	[2]

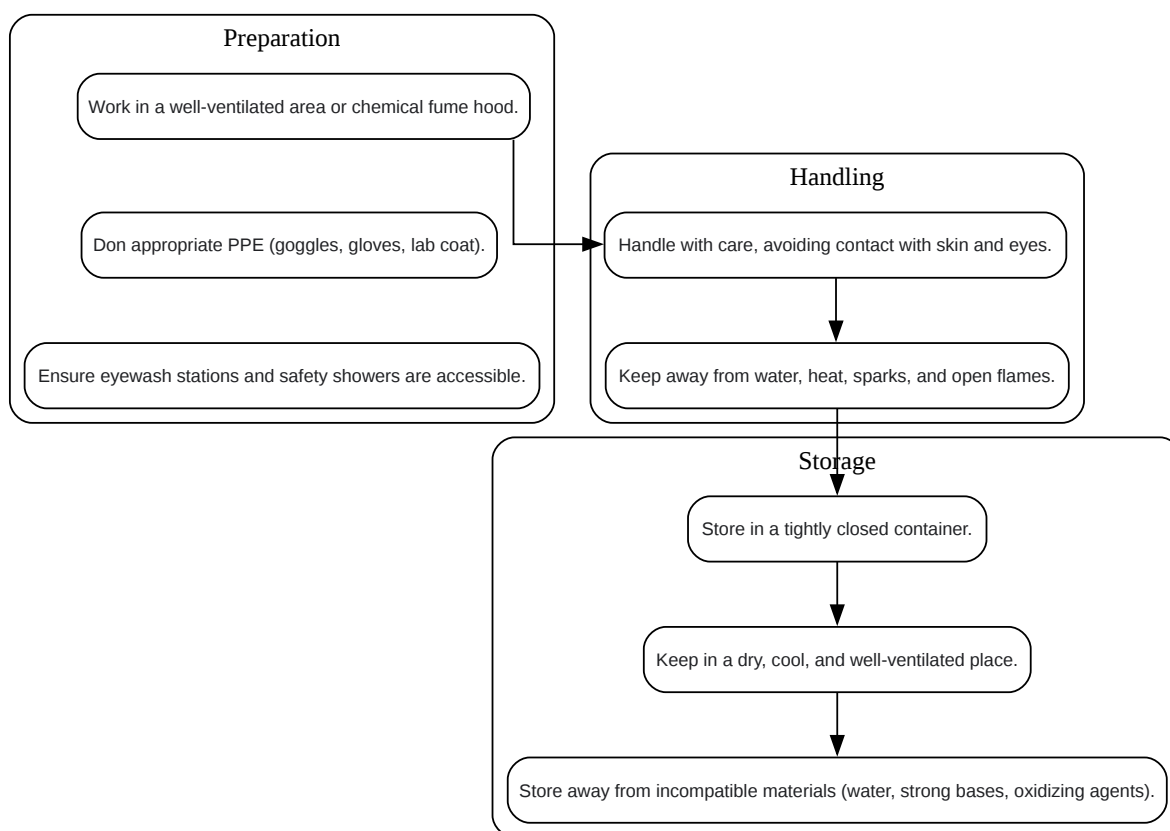
Mandatory Personal Protective Equipment (PPE):

PPE Category	Specification	Standard Reference
Eye/Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166[4][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, and other protective clothing to prevent skin exposure.	[4][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced.[4] Required when vapors/aerosols are generated.	EN 149[4]

Step-by-Step Handling and Storage Protocols

Adherence to the following procedures is critical to ensure a safe laboratory environment.

Experimental Workflow:



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Caption: Workflow for the safe handling and storage of **S-(2-Chloro-2-oxoethyl) ethanethioate**.

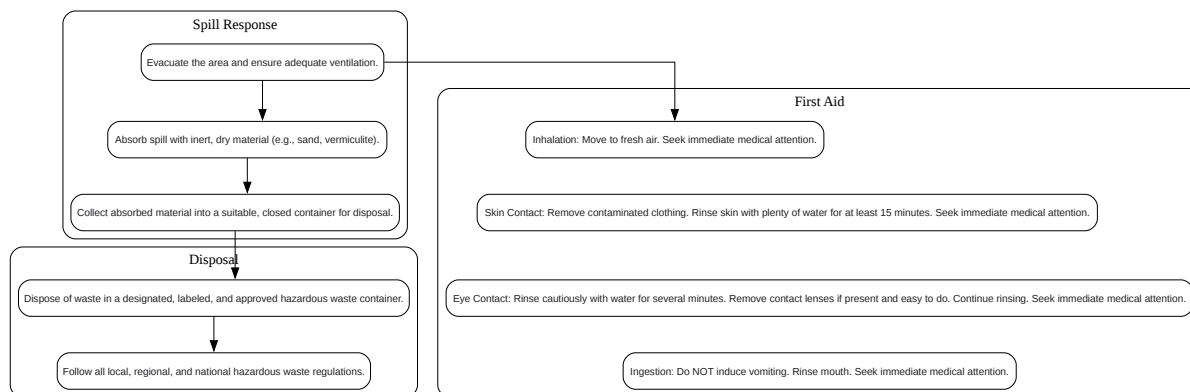
Detailed Procedures:

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to ensure adequate ventilation.[4][6] Eyewash stations and safety showers must be readily accessible.[4][6]
- Personal Protective Equipment (PPE): Before handling, don all required PPE as specified in the table above.
- Handling:
 - Avoid direct contact with the substance.
 - Do not breathe vapors or mists.
 - Prevent contact with water as it reacts violently and releases toxic gas.[4]
 - Keep away from heat, sparks, and open flames.[4][6]
- Storage:
 - Store in a tightly sealed container in a dry, cool, and well-ventilated area.[4]
 - Store under an inert gas like nitrogen.
 - Keep away from incompatible materials such as water, strong oxidizing agents, and strong bases.[4]

Spill, First Aid, and Disposal Plan

Immediate and appropriate response to spills, exposures, and waste disposal is crucial.

Disposal and Emergency Workflow:



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Caption: Emergency procedures for spills, first aid, and disposal.

Detailed Procedures:

- Spill Response:
 - Evacuate the area and ensure proper ventilation.
 - Wear appropriate PPE during cleanup.
 - Absorb the spill with an inert, dry material such as sand or vermiculite.[4]

- Collect the absorbed material and place it in a sealed container for disposal.[4]
- Do not allow the substance to enter drains.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]
- Disposal:
 - Dispose of this chemical and its container at a licensed hazardous waste disposal facility. [4]
 - Do not empty into drains.[4]
 - All waste disposal must be in accordance with local, regional, and national regulations.[4]

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